

4-Hydroxybenzoic acid-d4 safety data sheet information

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Compound of Interest

Compound Name: 4-Hydroxybenzoic acid-d4

Cat. No.: B565573

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An In-depth Technical Guide to the Safety of 4-Hydroxybenzoic acid-d4

Disclaimer: The safety data presented in this guide is primarily based on the non-deuterated form, 4-hydroxybenzoic acid (CAS No. 99-96-7), as comprehensive safety data sheets (SDS) for the deuterated compound (**4-Hydroxybenzoic acid-d4**, CAS No. 152404-47-2) are not readily available. The toxicological properties of the deuterated form are expected to be very similar to the non-deuterated compound. **4-Hydroxybenzoic acid-d4** is a stable, isotopically labeled version of 4-hydroxybenzoic acid and is often used as an internal standard or tracer in research.^[1]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of 4-hydroxybenzoic acid.

Property	Value
Molecular Formula	C ₇ H ₂ D ₄ O ₃ (for d4 variant)[2], C ₇ H ₆ O ₃ (for non-deuterated)[3]
Molecular Weight	142.15 g/mol (for d4 variant)[2], 138.12 g/mol (for non-deuterated)[4]
Appearance	White to off-white crystalline powder[5]
Melting Point	213 - 217 °C (415 - 423 °F)
Flash Point	199 °C (390.2 °F)[6]
Solubility in Water	5,000 mg/L at 25 °C[4]
Other Solubilities	Soluble in alcohol, ether, and acetone[3]
Partition Coefficient (log Pow)	1.58
Acidity (pKa)	4.54[3]

Toxicological Data

This section provides key toxicological data for 4-hydroxybenzoic acid.

Test Type	Species	Route	Value
LD50 (Acute Oral)	Mouse	Oral	2,200 mg/kg[7]
LD50 (Acute Oral)	Rat	Oral	>10 g/kg[7]
LD50 (Intraperitoneal)	Rat	Intraperitoneal	340 mg/kg[7]
LD50 (Subcutaneous)	Mouse	Subcutaneous	1,050 mg/kg[7]
Repeated Dose Toxicity	Rat (male)	Oral	NOAEL ≥ 1,000 mg/kg

NOAEL: No-Observed-Adverse-Effect Level

Ecological Toxicity Data

The following table summarizes the ecotoxicological data for 4-hydroxybenzoic acid.

Test Type	Species	Duration	Value	Method
Chronic Fish Toxicity (LC50)	Oryzias latipes (Japanese medaka)	14 days	> 100 mg/L	OECD Test Guideline 204
Chronic Daphnia Toxicity (NOEC)	Daphnia magna (Water flea)	21 days	> 100 mg/L	OECD Test Guideline 202
Biodegradability (Aerobic)	-	28 days	ca. 87.7% (Readily)	OECD Test Guideline 301D

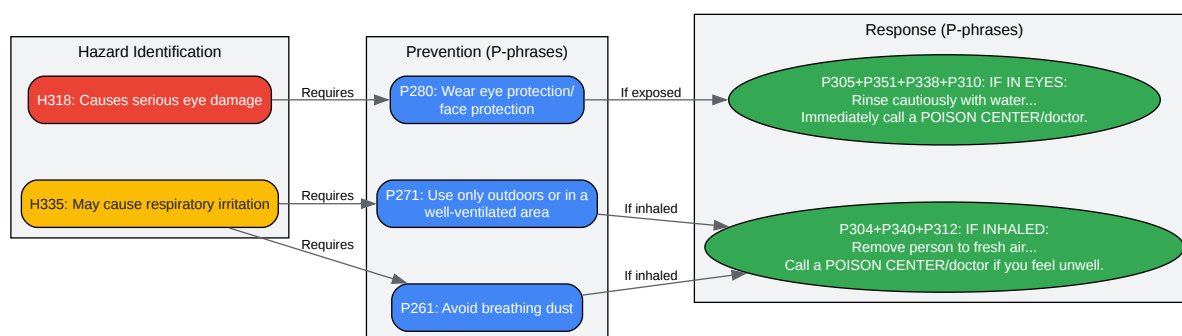
LC50: Lethal Concentration, 50% NOEC: No-Observed-Effect Concentration

Hazard Identification and GHS Classification

4-Hydroxybenzoic acid is classified with the following hazards:

- Serious Eye Damage/Eye Irritation: Category 1 (H318: Causes serious eye damage)
- Specific Target Organ Toxicity (Single Exposure): Category 3, Respiratory system (H335: May cause respiratory irritation)

The relationship between hazard identification and the required response is outlined below.



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Caption: GHS Hazard and Precautionary Statement Workflow.

Experimental Protocols

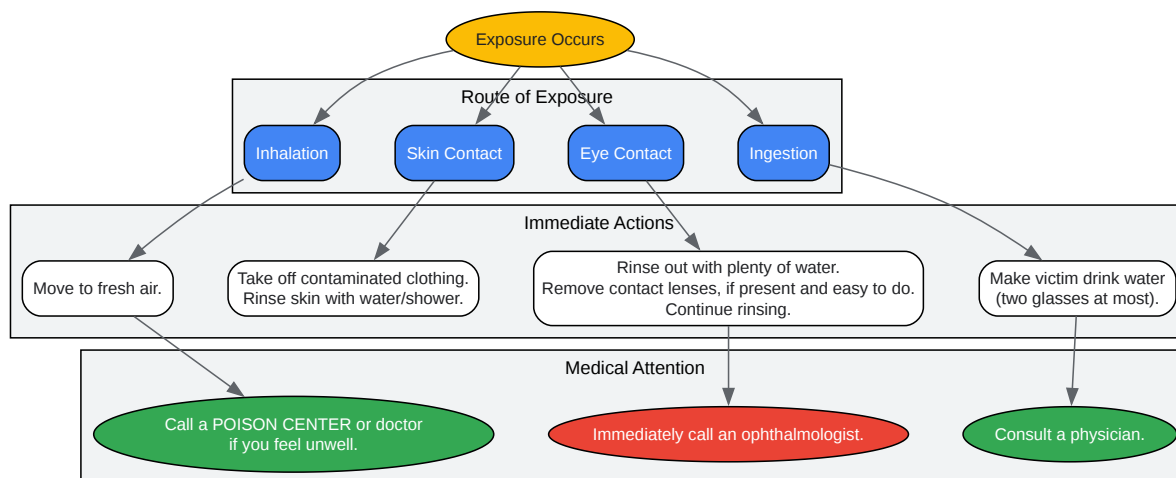
The ecotoxicological data cited are based on standardized OECD (Organisation for Economic Co-operation and Development) guidelines.

- OECD Test Guideline 204: Fish, Prolonged Toxicity Test: 14-Day Study
 - Objective: To determine the lethal concentration of a substance to fish over a 14-day exposure period.
 - Methodology: A specified number of fish (*Oryzias latipes*) are maintained for 14 days in various concentrations of the test substance dissolved in water. The mortality of the fish is observed daily, and the concentration that kills 50% of the test fish (LC50) is calculated. The test is conducted under flow-through conditions with analytical monitoring to ensure stable concentrations.
- OECD Test Guideline 202: *Daphnia* sp., Acute Immobilisation Test and Reproduction Test

- Objective: To assess the effect of a substance on the reproduction of *Daphnia magna*.
- Methodology: Young female daphnids are exposed to the test substance at a range of concentrations for 21 days. The primary endpoint is the total number of living offspring produced per parent animal. The No-Observed-Effect Concentration (NOEC) is determined by comparing the reproductive output in the test concentrations to a control group. The test is conducted under semi-static conditions.
- OECD Test Guideline 301D: Ready Biodegradability: Closed Bottle Test
 - Objective: To determine the ready biodegradability of a substance by aerobic microorganisms.
 - Methodology: A solution of the test substance is inoculated with a small number of microorganisms in a closed bottle completely filled with the medium. The depletion of dissolved oxygen is measured over a 28-day period. The percentage of biodegradation is calculated based on the ratio of oxygen consumed to the theoretical oxygen demand.

First Aid Measures

In case of exposure, follow the procedures outlined below. Always show the safety data sheet to the attending physician.



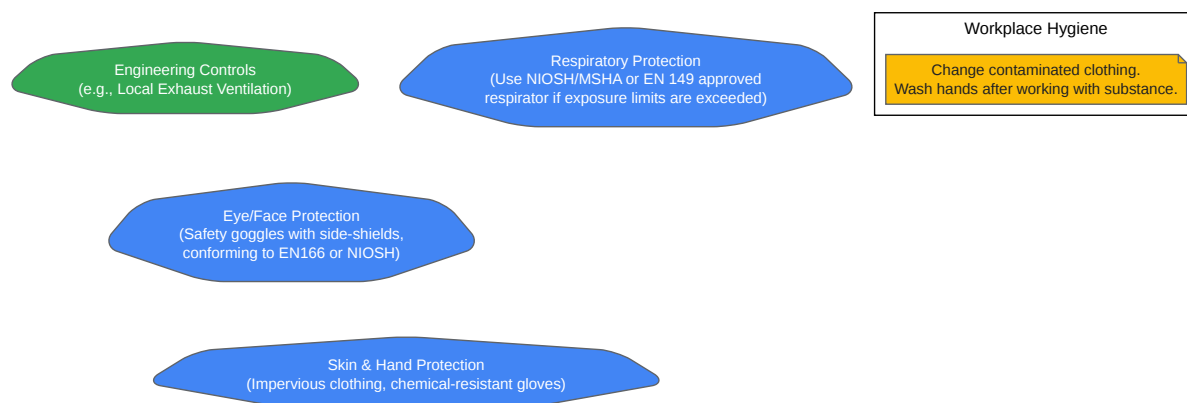
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Caption: First Aid Procedures for Exposure.

Handling, Storage, and Personal Protection

Proper handling and storage are crucial to ensure safety. The workflow for safe handling involves a hierarchy of controls, including personal protective equipment (PPE).

- Handling: Use only in well-ventilated areas.[8] Avoid breathing dust and prevent contact with skin and eyes.[8] Wash hands thoroughly after handling.[5]
- Storage: Keep the container tightly closed and store it in a dry, cool, and well-ventilated place.[8] The recommended storage temperature is typically indicated on the product label.



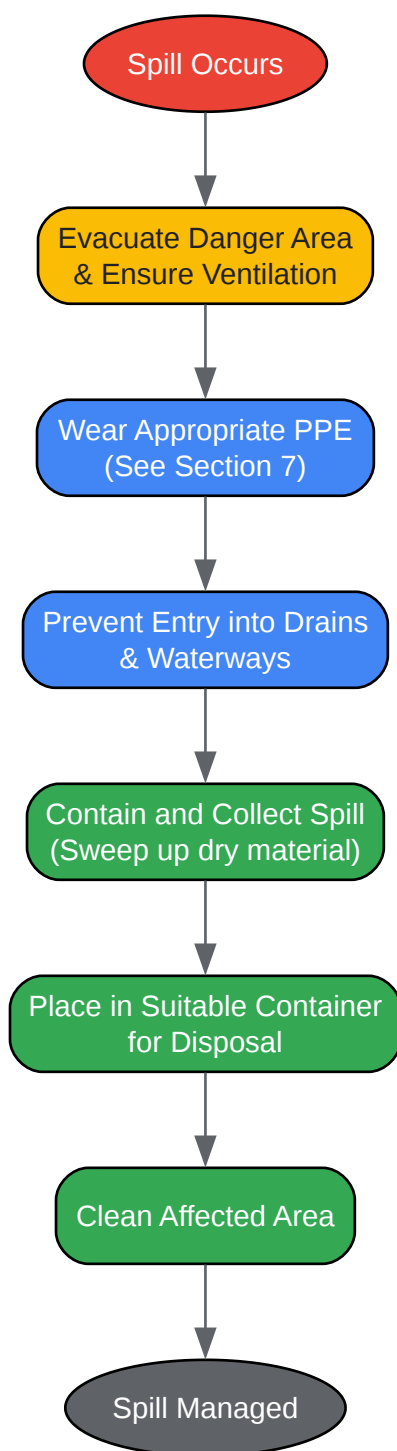
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Caption: Recommended Personal Protective Equipment Hierarchy.

Accidental Release Measures

In the event of a spill, follow these emergency procedures.

- **Personal Precautions:** Evacuate the danger area. Avoid substance contact and inhalation of dust. Ensure adequate ventilation.
- **Environmental Precautions:** Do not let the product enter drains.
- **Containment and Cleanup:** Cover drains. Collect the spilled material dry (e.g., sweep up) and place it into a suitable container for disposal. Clean the affected area thoroughly.



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Caption: Workflow for Accidental Spill Response.

Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations. Do not mix with other waste. Handle uncleaned containers as you would the product itself. It is recommended to leave chemicals in their original containers.

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